

Personal protective equipment for handling Cbl-b-IN-10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cbl-b-IN-10

Cat. No.: B12379426

[Get Quote](#)

Essential Safety and Handling Guide for Cbl-b-IN-10

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cbl-b-IN-10**. The following procedures are based on best practices for handling potent, small molecule kinase inhibitors and general hazardous drugs, as a specific Safety Data Sheet (SDS) for **Cbl-b-IN-10** was not readily available.

Compound Information

Cbl-b-IN-10 is an inhibitor of the Casitas B-lineage lymphoma-b (Cbl-b) and c-Cbl, with IC50 values of 6.0 nM and 3.5 nM, respectively.^{[1][2][3]} It is intended for research use only.

Identifier	Value
Product Name	Cbl-b-IN-10
Synonyms	Compound 463
CAS Number	2815225-12-6 ^[3]
Molecular Formula	C ₂₄ H ₂₁ F ₃ N ₄ O ₄
Molecular Weight	502.45

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **Cbl-b-IN-10** is not available, it should be handled as a potentially hazardous compound. Similar compounds can pose risks such as skin and eye irritation, and potential reproductive hazards. Therefore, appropriate personal protective equipment (PPE) is mandatory to prevent exposure through inhalation, skin contact, and ingestion.[\[4\]](#)

PPE Item	Specification	Purpose
Gloves	Two pairs of chemotherapy-rated nitrile gloves. [5]	Protects against skin contact. Double-gloving is recommended.
Eye Protection	Chemical safety goggles or a face shield. [6]	Protects eyes from splashes.
Lab Coat/Gown	Disposable, fluid-resistant gown. [4] [5]	Protects skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) may be required when handling the powder form outside of a containment system. [4]	Prevents inhalation of aerosolized particles.

Handling and Storage

Storage:

- Store at room temperature in the continental US; however, storage conditions may vary elsewhere.[\[1\]](#)
- Always refer to the Certificate of Analysis for specific storage recommendations.[\[1\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.

Handling:

- All work with **Cbl-b-IN-10** in its solid form should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.[4]
- Avoid creating dust.
- Solutions should be prepared in a fume hood.
- After handling, thoroughly wash hands and any exposed skin.
- Decontaminate all surfaces and equipment after use.

Accidental Release and Exposure

Scenario	Immediate Action
Spill	1. Evacuate the area. 2. Wear appropriate PPE. 3. Cover the spill with an absorbent material. 4. Collect the absorbed material into a sealed container for hazardous waste. 5. Clean the spill area with a suitable decontamination solution.
Skin Contact	1. Immediately remove contaminated clothing. 2. Wash the affected area with soap and plenty of water for at least 15 minutes. 3. Seek medical attention.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. 2. Seek medical attention.
Inhalation	1. Move the person to fresh air. 2. If breathing is difficult, give oxygen. 3. Seek medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.

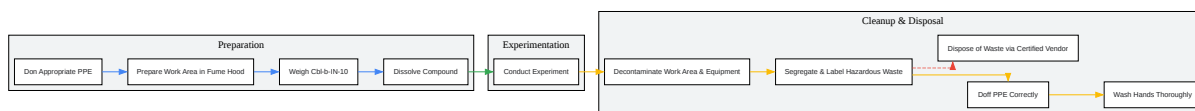
Disposal Plan

All waste generated from handling **Cbl-b-IN-10**, including empty containers, contaminated PPE, and unused material, must be considered hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed container. Do not dispose of down the drain.
- Disposal: All hazardous waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Cbl-b-IN-10** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Cbl-b-IN-10**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. Cbl-b-IN-10 - Nordic Biosite [nordicbiosite.com]
- 4. gerpac.eu [gerpac.eu]
- 5. pogo.ca [pogo.ca]
- 6. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Cbl-b-IN-10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379426#personal-protective-equipment-for-handling-cbl-b-in-10]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com